

1-O-Acetyl-6-O-isobutyrylbritannilactone chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-O-Acetyl-6-O-isobutyrylbritannilactone

Cat. No.: B15613839

[Get Quote](#)

An In-depth Technical Guide to 1-O-Acetyl-6-O-isobutyrylbritannilactone

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential biological activities of **1-O-Acetyl-6-O-isobutyrylbritannilactone**, a sesquiterpene lactone of interest to researchers in natural product chemistry, pharmacology, and drug development. Due to the limited availability of direct experimental data for this specific compound, this guide synthesizes information from closely related analogues and general methodologies for this class of molecules.

Chemical Structure and Properties

1-O-Acetyl-6-O-isobutyrylbritannilactone is a derivative of britannilactone, a sesquiterpene lactone isolated from plants of the *Inula* genus, notably *Inula macrophylla*.^[1] Its chemical structure, inferred from its nomenclature and the structures of related compounds, consists of a britannilactone core with an acetyl group at the C-1 position and an isobutyryl group at the C-6 position.

Table 1: Chemical and Physical Properties of **1-O-Acetyl-6-O-isobutyrylbritannilactone**

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₀ O ₆	[2][3]
Molecular Weight	378.46 g/mol	[3]
CAS Number	1613152-34-3	[3]
Appearance	Solid (inferred)	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Not available	N/A

Experimental Protocols

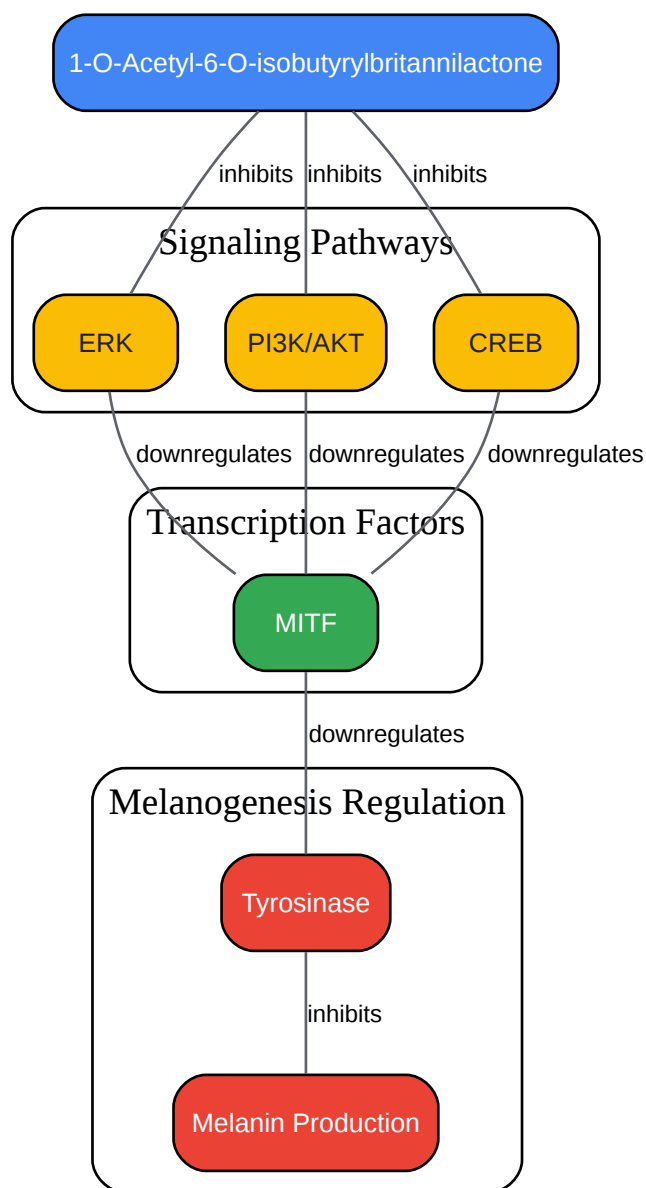
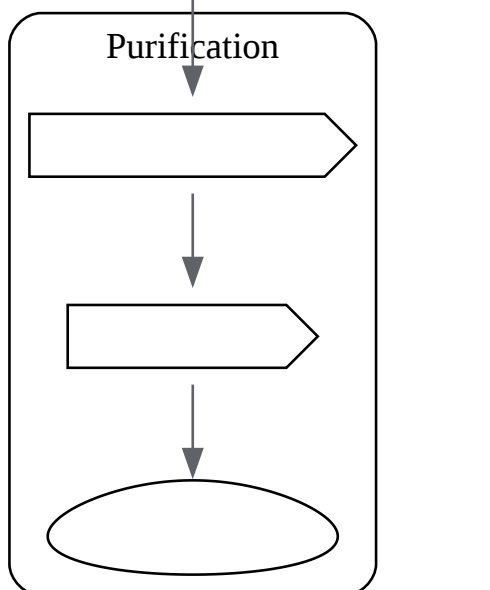
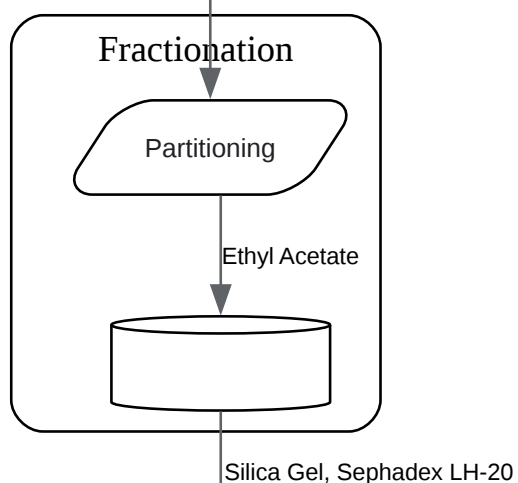
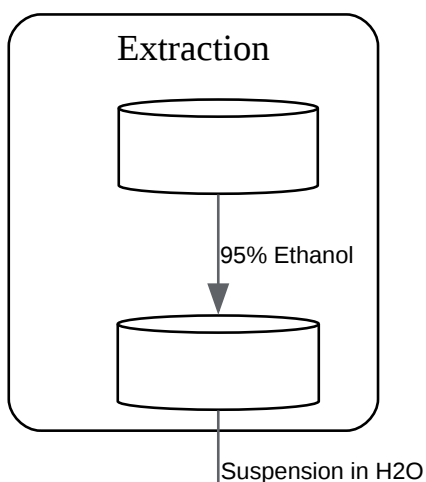
Isolation from Natural Sources

A general protocol for the isolation of sesquiterpene lactones from *Inula* species can be adapted for **1-O-Acetyl-6-O-isobutyrylbritannilactone**. [3][4]

Protocol: Isolation of Sesquiterpene Lactones from *Inula macrophylla*

- Extraction:
 - Air-dried and powdered aerial parts of *Inula macrophylla* are exhaustively extracted with 95% ethanol at room temperature.
 - The resulting extract is concentrated under reduced pressure to yield a crude extract.
- Fractionation:
 - The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol.
 - The ethyl acetate fraction, typically rich in sesquiterpene lactones, is collected and concentrated.
- Chromatographic Separation:

- The ethyl acetate fraction is subjected to column chromatography on silica gel, eluting with a gradient of n-hexane and ethyl acetate.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar TLC profiles are combined and further purified by repeated column chromatography on silica gel and Sephadex LH-20.
- Final Purification:
 - Final purification is achieved by preparative high-performance liquid chromatography (HPLC) to yield the pure compound.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sesquiterpene lactones from *Inula hookeri* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ebiohippo.com [ebiohippo.com]
- 3. nanobioletters.com [nanobioletters.com]
- 4. Three new sesquiterpene lactones from *Inula britannica* - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1-O-Acetyl-6-O-isobutyrylbritannilactone chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15613839#1-o-acetyl-6-o-isobutyrylbritannilactone-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com